

In-Depth Technical Guide: Benzyl 3-hydroxy-2,2-dimethylpropanoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Benzyl 3-hydroxy-2,2-dimethylpropanoate*

CAS No.: *17701-61-0*

Cat. No.: *B103725*

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Introduction

Benzyl 3-hydroxy-2,2-dimethylpropanoate is a key chemical intermediate, notably utilized as a building block in the synthesis of more complex molecules, particularly within the field of targeted protein degradation. Its structure, featuring a benzyl-protected carboxylic acid and a primary alcohol on a neopentyl scaffold, provides a versatile platform for chemical modification. This guide offers a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, analytical methodologies, and its application in the development of proteolysis-targeting chimeras (PROTACs).

Chemical and Physical Properties

Benzyl 3-hydroxy-2,2-dimethylpropanoate is a colorless to light yellow liquid at room temperature. A summary of its key quantitative data is presented in the table below.

Property	Value	Source
Molecular Weight	208.25 g/mol	[1]
Molecular Formula	C ₁₂ H ₁₆ O ₃	[1]
CAS Number	17701-61-0	[1]
Boiling Point	117-118 °C at 0.1 Torr	[1]
Density (Predicted)	1.100 ± 0.06 g/cm ³	[1]
pKa (Predicted)	14.16 ± 0.10	[1]
XLogP3 (Predicted)	1.8	[2]
Polar Surface Area (PSA)	46.5 Å ²	[2]
Storage Temperature	Room Temperature (sealed in dry conditions)	[1]

Synthesis

A common and effective method for the synthesis of **Benzyl 3-hydroxy-2,2-dimethylpropanoate** involves the esterification of 3-hydroxy-2,2-dimethylpropanoic acid with benzyl bromide.

Experimental Protocol: Synthesis of Benzyl 3-hydroxy-2,2-dimethylpropanoate[1]

Materials:

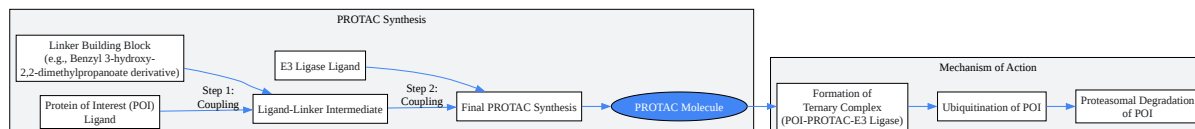
- 3-Hydroxy-2,2-dimethylpropanoic acid (Hydroxypivalic acid)
- Benzyl bromide
- Potassium bicarbonate (KHCO₃)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate

- Hexane
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask, dissolve 10.0 g of 3-hydroxy-2,2-dimethylpropanoic acid in 150 mL of N,N-dimethylformamide.
- To this solution, add 10.2 g of potassium bicarbonate.
- Slowly add 10.7 mL of benzyl bromide to the reaction mixture dropwise.
- Stir the reaction mixture at room temperature for 16 hours.
- Upon completion of the reaction (monitored by TLC), add 300 mL of water to the mixture.
- Extract the aqueous mixture twice with 200 mL portions of a 4:1 ethyl acetate/hexane solution.
- Combine the organic layers and wash with 200 mL of saturated aqueous sodium chloride solution.
- Dry the organic phase over anhydrous magnesium sulfate.
- Filter the mixture to remove the drying agent and concentrate the filtrate under reduced pressure to remove the solvent.
- Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the pure **Benzyl 3-hydroxy-2,2-dimethylpropanoate**.





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References

- 1. BENZYL 3-HYDROXY-2,2-DIMETHYLPROPANOATE CAS#: 17701-61-0
[\[m.chemicalbook.com\]](http://m.chemicalbook.com)
- 2. echemi.com [echemi.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Benzyl 3-hydroxy-2,2-dimethylpropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103725/docs#in-depth-technical-guide-benzyl-3-hydroxy-2-2-dimethylpropanoate\]](https://www.benchchem.com/product/b103725/docs#in-depth-technical-guide-benzyl-3-hydroxy-2-2-dimethylpropanoate)

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